

ARP-100 Overview and Key Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

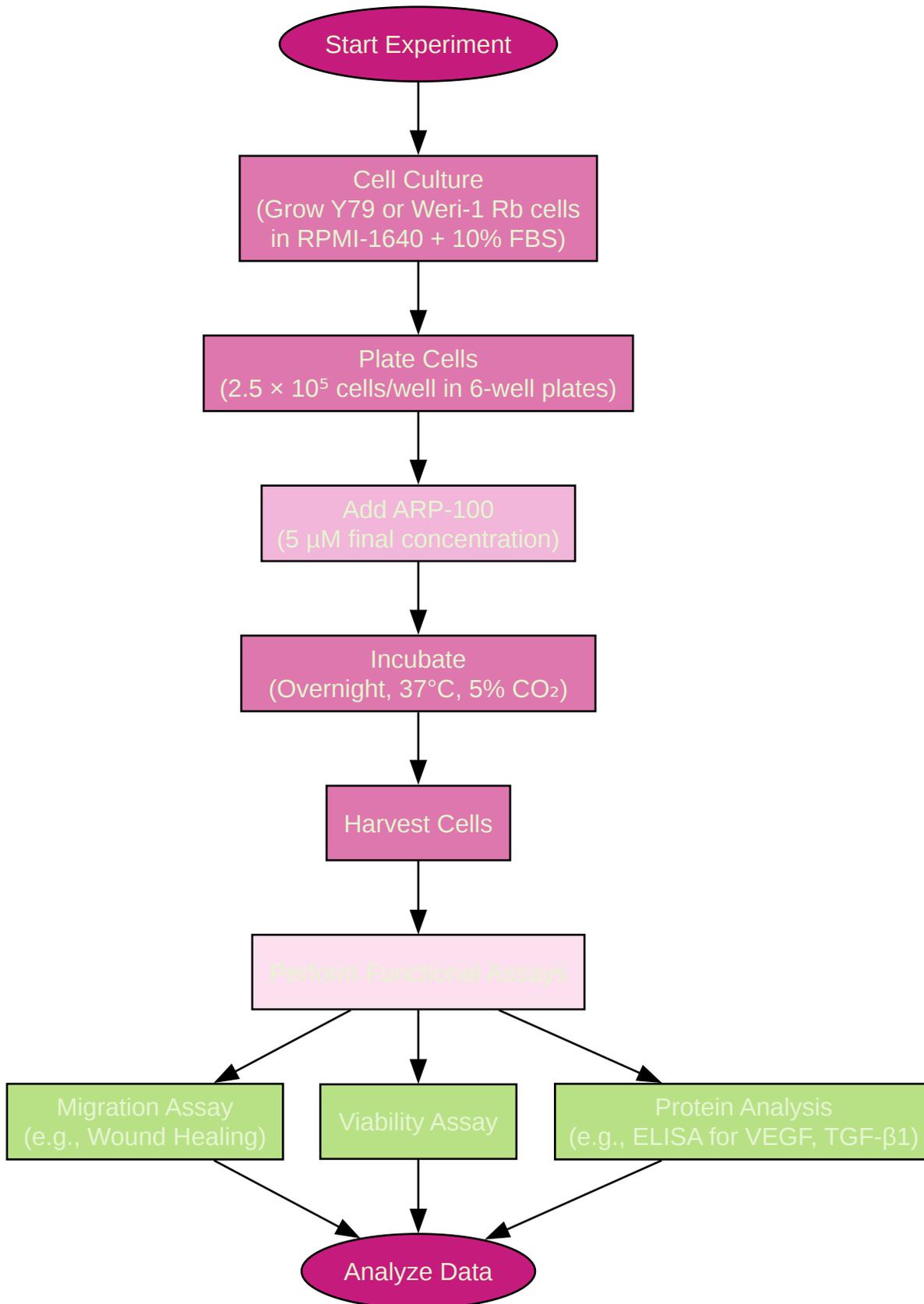
Get Quote

The table below summarizes the core information about **ARP-100** for your research records.

Property	Description
Target	Matrix Metalloproteinase-2 (MMP-2, Gelatinase A) [1] [2]
Primary Function	Inhibits MMP-2 activity; shows anti-invasive and anti-metastatic properties in vitro [1] [2].
IC ₅₀ (MMP-2)	12 nM [1] [2]
Selectivity	>400-fold selective for MMP-2 over MMP-1 and MMP-7; also inhibits MMP-9 (IC ₅₀ = 0.2 μM) [1] [2].
Research Context	Studied as potential anti-metastatic therapy in cancer research (e.g., Retinoblastoma) [1].

Example Experimental Protocol

The following workflow and protocol are based on methods described in a study investigating **ARP-100** in retinoblastoma (Rb) cell lines [1]. You can adapt this general framework for your own research.



[Click to download full resolution via product page](#)

Materials & Reagents

- **Cell Lines:** The referenced study used Y79 (high metastatic potential) and Weri-1 (low metastatic potential) retinoblastoma cell lines [1].
- **Growth Medium:** RPMI-1640 supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin/Streptomycin [1].
- **ARP-100:** Prepare a stock solution in DMSO (e.g., 10 mM). A working concentration of **5 μ M** was used in the study [1].
- **Equipment:** Cell cultureware, CO₂ incubator, centrifuge, and equipment for functional assays (e.g., materials for Boyden chamber, wound healing assay, or ELISA).

Procedure

- **Cell Culture & Plating:** Maintain Rb cell lines under standard conditions. The day before the experiment, plate cells at a density of approximately 2.5×10^5 cells per well in a 6-well plate [1].
- **Inhibitor Treatment:** Add **ARP-100** to the culture medium to achieve a final concentration of 5 μ M. Include a vehicle control (e.g., DMSO at the same dilution as used for **ARP-100**). Incubate the plates overnight (e.g., for 24 hours) at 37°C in a 5% CO₂ atmosphere [1].
- **Cell Harvesting:** After incubation, harvest the cells by gentle centrifugation (e.g., 200 x g for 5 minutes) and wash the pellet with a suitable buffer like PBS [1].
- **Functional Assays:** Proceed with your chosen analyses on the harvested cells. The referenced study investigated:
 - **Migration & Invasion:** Using a wound-healing assay or a Boyden chamber assay [1].
 - **Cell Viability:** Using a standard viability assay [1].
 - **Protein Secretion:** Using ELISA to quantify levels of pro-angiogenic factors like VEGF and immunomodulatory proteins like TGF- β 1 [1].

Troubleshooting Common Issues

Here are solutions to some potential problems you might encounter.

Issue	Potential Cause	Suggested Solution
Low inhibitory effect	Inactive compound; incorrect concentration.	Verify preparation of stock and working solutions. Use fresh DMSO and perform a dose-response curve to confirm IC ₅₀ [1] [2].

Issue	Potential Cause	Suggested Solution
High cell death in control	DMSO toxicity.	Ensure the final DMSO concentration is low (e.g., $\leq 0.1\%$) and has no toxic effects on your cell line [3].
High background in migration assay	Inconsistent cell seeding or wounding.	Standardize cell seeding density and wound creation method. Include appropriate controls [3].
Poor ELISA signal	Insufficient protein concentration.	Optimize the amount of cell lysate or culture supernatant used in the assay [1].

Key Considerations for Your Research

- **Selectivity is Relative:** While **ARP-100** is selective for MMP-2, it does inhibit MMP-9 at a higher concentration (IC_{50} of $0.2 \mu M$). Consider this when interpreting results, especially at concentrations above $0.2 \mu M$ [1] [2].
- **Cell-Type Specific Effects:** The biological response can vary. In the referenced study, **ARP-100** significantly reduced migration in metastatic Y79 cells but greatly affected the viability of the less metastatic Weri-1 cells [1].
- **Adhere to Good Laboratory Practices (GLP):** For reliable and reproducible results, ensure all procedures are documented in detail using Standard Operating Procedures (SOPs), and that equipment is properly calibrated [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Inhibition of MMP-2 and MMP-9 decreases cellular migration ... [pmc.ncbi.nlm.nih.gov]
2. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
3. Good Laboratory Practices (GLP): 2024 Guide [biobide.com]

To cite this document: Smolecule. [ARP-100 Overview and Key Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519372#arp-100-best-practices>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com